Application Note: Scale-Up Synthesis of Butyl 3-(2-oxocyclopentyl)propanoate

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Compound of Interest

Compound Name:	*Butyl 3-(2-oxocyclopentyl)propanoate*
CAS No.:	*79024-99-0*
Cat. No.:	*B2917735*

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Executive Summary

This application note details the robust, scalable synthesis of **Butyl 3-(2-oxocyclopentyl)propanoate** (CAS: 2026-62-2, generic structure), a critical intermediate in the synthesis of jasmonate fragrances (e.g., Hedione, Magnolione) and prostaglandin analogs.

While direct base-catalyzed Michael addition of cyclopentanone to acrylates is theoretically possible, it suffers from poor selectivity (dialkylation) and competitive polymerization of the acrylate on scale. This protocol utilizes the Stork Enamine Synthesis, which ensures:

- Regiocontrol: Exclusive mono-alkylation at the

  -position.
- Safety: Suppression of acrylate radical polymerization via ionic mechanism.
- Scalability: A self-validating workflow suitable for kilogram-scale production.

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Process Logic & Retrosynthetic Analysis

The synthesis is designed around a three-stage "One-Pot, Two-Step" logic, minimizing isolation losses.

Reaction Pathway[1]

- Activation: Condensation of cyclopentanone with morpholine to form the enamine (1-morpholinocyclopent-1-ene). This converts the nucleophile from a hard enolate (prone to poly-alkylation) to a soft, neutral enamine.
- C-C Bond Formation: Michael addition of the enamine to butyl acrylate. The steric bulk of the morpholine ring prevents a second addition.
- Hydrolysis: Acidic hydrolysis releases the morpholine auxiliary, restoring the ketone and yielding the final keto-ester.

Mechanism Diagram

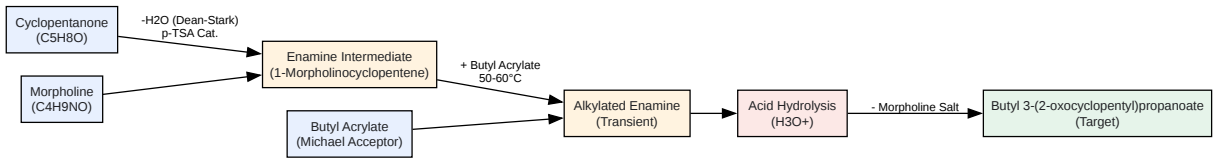

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Figure 1: Reaction workflow utilizing the Stork Enamine protocol to ensure mono-alkylation.

Detailed Experimental Protocol

Materials & Equipment

- Reactants: Cyclopentanone (99%), Morpholine (99%), Butyl Acrylate (stabilized with MEHQ).
- Catalyst: p-Toluenesulfonic acid monohydrate (p-TSA).

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- Solvents: Toluene (azeotropic agent), Ethanol (hydrolysis co-solvent).
- Equipment: 5L Reactor with overhead stirrer, Dean-Stark trap, reflux condenser, addition funnel, vacuum pump.

Stoichiometry Table

Component	Role	Equiv.	MW (g/mol)	Mass (g)	Volume (mL)
Cyclopentanone	Substrate	1.00	84.12	841.2	~885
Morpholine	Auxiliary	1.20	87.12	1045.4	~1045
p-TSA	Catalyst	0.01	190.22	19.0	-
Butyl Acrylate	Electrophile	1.10	128.17	1410.0	~1570
Toluene	Solvent	-	-	1500	1500

(Basis: 10 mol scale)

Step-by-Step Procedure

Stage 1: Enamine Formation (Dehydration)

- Setup: Charge the reactor with Cyclopentanone (1.0 eq), Morpholine (1.2 eq), p-TSA (1 mol%), and Toluene (1.5 L/kg substrate).
- Reflux: Heat the mixture to reflux (approx. 115-120°C internal) with vigorous stirring.
- Water Removal: Monitor water collection in the Dean-Stark trap. Theoretical water = 180g (10 mol).
    - IPC (In-Process Control): Reaction is complete when water evolution ceases (typically 4-6 hours) and GC shows <2% residual Cyclopentanone.
- Concentration: Distill off excess Toluene and unreacted Morpholine under mild vacuum (100 mbar, 60°C) to leave the crude Enamine as a dark orange oil. Note: The Enamine is moisture sensitive; proceed immediately.

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Stage 2: Michael Addition (Alkylation)

- Solvent: Redissolve the crude Enamine in anhydrous Acetonitrile or Toluene (optional, can be run neat if stirring allows).
- Addition: Heat the Enamine to 50°C. Add Butyl Acrylate (1.1 eq) dropwise via addition funnel over 2 hours.
  - Critical: Maintain temperature <65°C. Higher temperatures promote polymerization of the acrylate.[1]
  - Exotherm Warning: The reaction is exothermic. Ensure cooling jacket is active.
- Digestion: After addition, stir at 60°C for 4-6 hours.
  - IPC: GC/NMR should show disappearance of the Enamine peak and formation of the alkylated intermediate.

Stage 3: Hydrolysis & Workup

- Hydrolysis: Cool the mixture to 20°C. Add a solution of 10% HCl (aq) or Acetic Acid/Water (1:1) until pH ~4-5. Stir vigorously for 2 hours at room temperature.
  - Chemistry: This cleaves the C-N bond, releasing the ketone and morpholine salt.
- Separation: Transfer to a separator. The product resides in the organic layer (if Toluene used) or separates as an oil.
- Wash: Wash the organic phase with:
  - Water (2 x 500 mL)
  - Sat. $NaHCO_3$ (to remove traces of acrylic acid/acetic acid)
  - Brine.[2]
- Drying: Dry over $MgSO_4$ and concentrate under reduced pressure.

Stage 4: Purification

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- Distillation: The crude product is a high-boiling oil. Purify via fractional vacuum distillation.
  - Boiling Point: Expect ~135-145°C at 2 mmHg (approximate).
  - Yield: Target 75-85% isolated yield.

Analytical Specifications

Test	Method	Acceptance Criteria
Appearance	Visual	Clear, colorless to pale yellow liquid
Purity	GC-FID	> 97.0% (Area %)
Identity	1H-NMR	Confirms butyl ester (4.1 ppm, t) and cyclopentanone ring
Water Content	Karl Fischer	< 0.1%

Key NMR Signals ($CDCl_3$):

- 4.08 (t, 2H, -O-CH_2-C_3H_7)
- 2.0-2.4 (m, ring protons + -carbonyl protons)
- 0.92 (t, 3H, terminal methyl)

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield	Incomplete Enamine formation	Ensure vigorous reflux and complete water removal in Stage 1. Use fresh p-TSA.
Polymer Formation	Acrylate polymerization	Add radical inhibitor (e.g., Hydroquinone monomethyl ether, 100 ppm) to the acrylate feed. Keep temp < 65°C.
Dialkylation	Excess Acrylate or high temp	Strictly control stoichiometry (1.05-1.1 eq). Use the bulky morpholine enamine (pyrrolidine is less selective).
Emulsion	Morpholine salts during workup	Ensure pH is acidic (<5) during hydrolysis to keep morpholine in the aqueous phase. Use brine to break emulsions.

References

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